

Proper Disposal of 2-Methoxybenzophenone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Methoxybenzophenone**

Cat. No.: **B1295077**

[Get Quote](#)

Ensuring the safe and environmentally responsible disposal of chemical waste is a critical component of laboratory safety. This guide provides detailed procedures for the proper disposal of **2-Methoxybenzophenone**, a common UV-blocker in drug formulations, to assist researchers, scientists, and drug development professionals in maintaining a safe and compliant laboratory environment.

Physicochemical Properties and Safety Data

A thorough understanding of a chemical's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **2-Methoxybenzophenone**.

Property	Value
Physical State	Powder Solid
Appearance	Off-white
Odor	Odorless
Melting Point/Range	62.5 - 65.00 °C / 144.5 - 149 °F[1]
Boiling Point/Range	150 - 160 °C / 302 - 320 °F @ 5 mmHg[1]
Flash Point	> 100 °C / > 212 °F[1][2]
Molecular Formula	C14 H12 O3[1]
Molecular Weight	228.25[1]

Disposal Procedures

The primary method for the disposal of **2-Methoxybenzophenone** is through a licensed chemical destruction facility. This can be achieved by controlled incineration with flue gas scrubbing to prevent the release of harmful substances into the atmosphere.[\[3\]](#) It is imperative that this material is not contaminated with water, foodstuffs, or feed and is not discharged into sewer systems.[\[3\]](#)

Contaminated Packaging:

Containers that have held **2-Methoxybenzophenone** should be triple-rinsed with an appropriate solvent.[\[3\]](#) The rinsate should be collected and disposed of as chemical waste. After thorough cleaning, the containers can be offered for recycling or reconditioning.[\[3\]](#) Alternatively, the packaging can be punctured to render it unusable for other purposes.[\[3\]](#)

Experimental Protocol: Small Spill Clean-up

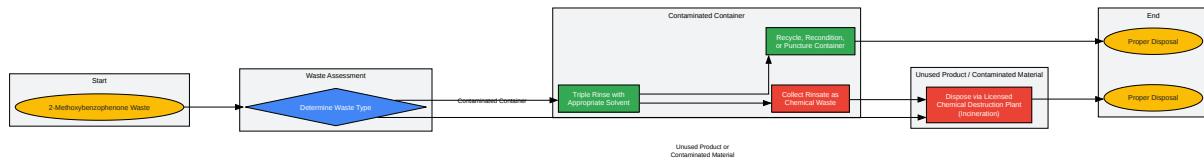
In the event of a small spill of **2-Methoxybenzophenone**, the following steps should be taken to ensure safety and proper containment:

- Remove Ignition Sources: Immediately eliminate all potential sources of ignition from the area.[\[4\]](#)
- Personal Protective Equipment (PPE): Before beginning cleanup, ensure you are wearing appropriate PPE, including chemical-resistant gloves, safety goggles, and a dust mask or respirator.
- Dampen the Spill: Carefully dampen the solid spill material with 60-70% ethanol to prevent dust from becoming airborne.[\[4\]](#)
- Transfer to a Container: Transfer the dampened material into a suitable, labeled container for chemical waste.[\[4\]](#)
- Clean Remaining Material: Use absorbent paper dampened with 60-70% ethanol to wipe up any remaining residue.[\[4\]](#)

- Decontaminate Surfaces: Wash all contaminated surfaces with 60-70% ethanol, followed by a thorough washing with a soap and water solution.[4]
- Package Contaminated Materials: Seal the used absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal as chemical waste.[4]
- Area Ventilation and Verification: Do not re-enter the contaminated area until a safety officer has verified that it has been properly cleaned.[4]

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **2-Methoxybenzophenone**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **2-Methoxybenzophenone** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.co.uk [fishersci.co.uk]
- 2. 2-羟基-4-甲氧基二苯甲酮 98% | Sigma-Aldrich [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. 2-HYDROXY-4-METHOXYBENZOPHENONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Proper Disposal of 2-Methoxybenzophenone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295077#2-methoxybenzophenone-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com